

An In-depth Technical Guide to Tributyltetradecylphosphonium Chloride: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	<i>Tributyltetradecylphosphonium</i>
CAS No.:	<i>91582-83-1</i>
Cat. No.:	<i>B14369193</i>

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This guide provides a comprehensive technical overview of **tributyltetradecylphosphonium chloride (TTPC)**, a quaternary phosphonium salt with a growing range of applications. From its fundamental chemical structure to its diverse functionalities, this document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other advanced chemical fields.

Introduction: Unveiling a Versatile Quaternary Phosphonium Salt

Tributyltetradecylphosphonium chloride, with the CAS number 81741-28-8, is a quaternary phosphonium compound characterized by a central phosphorus atom bonded to three butyl groups and one tetradecyl group, with a chloride counter-ion.[1][2][3] This unique molecular architecture imparts a combination of properties that make it a highly effective and versatile chemical. While it has established a strong presence as a potent non-oxidizing biocide in industrial water treatment, its utility extends into other specialized areas of chemistry.[4][5][6]

This guide will delve into the core scientific principles that govern its behavior and explore its established and emerging applications.

Chemical Structure and Core Physicochemical Properties

The fundamental characteristics of a chemical compound are dictated by its structure. TTPC's structure, with its positively charged phosphonium head and long alkyl chains, is the key to its functionality.

Molecular Structure

The chemical formula of **tributyltetradecylphosphonium** chloride is $C_{26}H_{56}ClP$, and its molecular weight is approximately 435.16 g/mol ^{[1][3]} The central phosphorus atom is quaternized, meaning it is bonded to four organic substituents, resulting in a permanent positive charge. This cationic nature is a defining feature of TTPC.

Caption: Chemical structure of **tributyltetradecylphosphonium** chloride.

Physicochemical Properties

The physical and chemical properties of TTPC are summarized in the table below. These properties are crucial for its handling, formulation, and application.

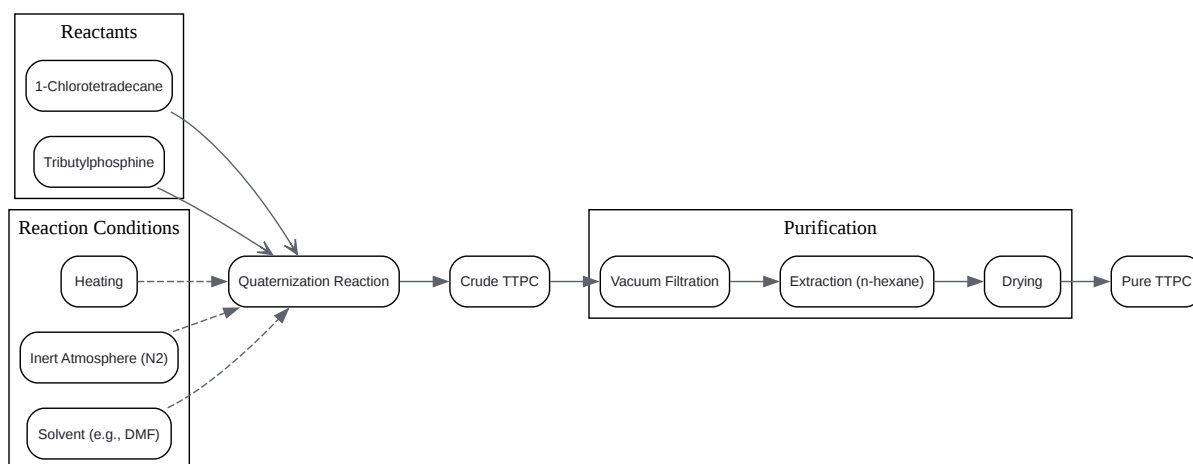
Property	Value	References
Appearance	Colorless to light yellow liquid or white solid	[1][2][7]
Molecular Formula	C ₂₆ H ₅₆ ClP	[1][2][3]
Molecular Weight	~435.16 g/mol	[1][3]
CAS Number	81741-28-8	[1][2][3]
Solubility in Water	Completely soluble	[2][5]
pH (aqueous solution)	6 - 8	[2][4]
Specific Gravity (20°C)	0.95 - 1.00 g/cm ³	[2][5]
Boiling Point	~100 °C (for aqueous solutions)	[2]
Flash Point	Non-flammable	[2]
Thermal Stability	Stable up to 300°C	[8][9]

Synthesis of Tributyltetradecylphosphonium Chloride

The synthesis of TTPC is typically achieved through a quaternization reaction. A common method involves the reaction of tributylphosphine with 1-chlorotetradecane.

General Synthesis Pathway

A patented method for the preparation of **tributyltetradecylphosphonium** chloride involves the reaction of 1-n-octadecane chloride and tri-n-butylphosphine as the primary raw materials. [10] The reaction is conducted in a solvent such as N,N-dimethylformamide under a protective nitrogen atmosphere. [10] The crude product is then purified through processes like vacuum filtration and extraction with a suitable solvent like n-hexane to yield the final product. [10]



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Caption: General workflow for the synthesis of TTPC.

Applications of Tributyltetradecylphosphonium Chloride

The primary application of TTPC is as a broad-spectrum, non-oxidizing biocide. However, its properties also make it suitable for other industrial and research applications.

Industrial Biocide

TTPC is a high-performance biocide used to control the growth of microorganisms, including bacteria, algae, and fungi, in various industrial water systems.[4][5][6] Its efficacy is particularly noted in the removal of biofilms, which are notoriously difficult to eradicate.[4][5]

Key Areas of Application:

- Cooling Water Systems: Prevents microbial-induced corrosion and blockages in cooling towers and heat exchangers.[6][11]
- Oil and Gas Industry: Controls the growth of sulfate-reducing bacteria (SRB) in oilfield water systems, which can lead to reservoir souring and corrosion.[6][9]
- Pulp and Papermaking: Inhibits the growth of slime-forming microorganisms in paper mill process water.[5][6]
- Industrial Cleaning: Used in industrial cleaning water systems to kill microorganisms and remove biofilms.[5]

The biocidal activity of TTPC is attributed to its cationic nature, which allows it to interact with and disrupt the negatively charged cell membranes of microorganisms.[6][12] This leads to cell lysis and death. Compared to traditional biocides like isothiazolinones, TTPC can be significantly more effective in biofilm removal.[2]

Enhanced Oil Recovery (EOR)

Recent research has explored the use of TTPC as a surface-active ionic liquid (SAIL) for enhanced oil recovery.[13][14][15] In this application, TTPC can reduce the interfacial tension between oil and water, which helps to mobilize and recover trapped oil from reservoirs.[13][16] A formulation containing TTPC, sodium chloride, and sodium hydroxide has been shown to significantly reduce the interfacial tension between water and crude oil, leading to an additional recovery of about 8% of the original oil in place in laboratory experiments.[13][14]

Potential as a Fine-Chemical Intermediate

TTPC is also used as a fine-chemical intermediate.[1] While specific examples in the context of drug development are not extensively documented in publicly available literature, quaternary phosphonium salts, in general, are known to be used as phase-transfer catalysts in organic synthesis. Their ability to transport anions from an aqueous phase to an organic phase can facilitate a wide range of reactions, which is a critical aspect of many pharmaceutical manufacturing processes.

Safety and Handling

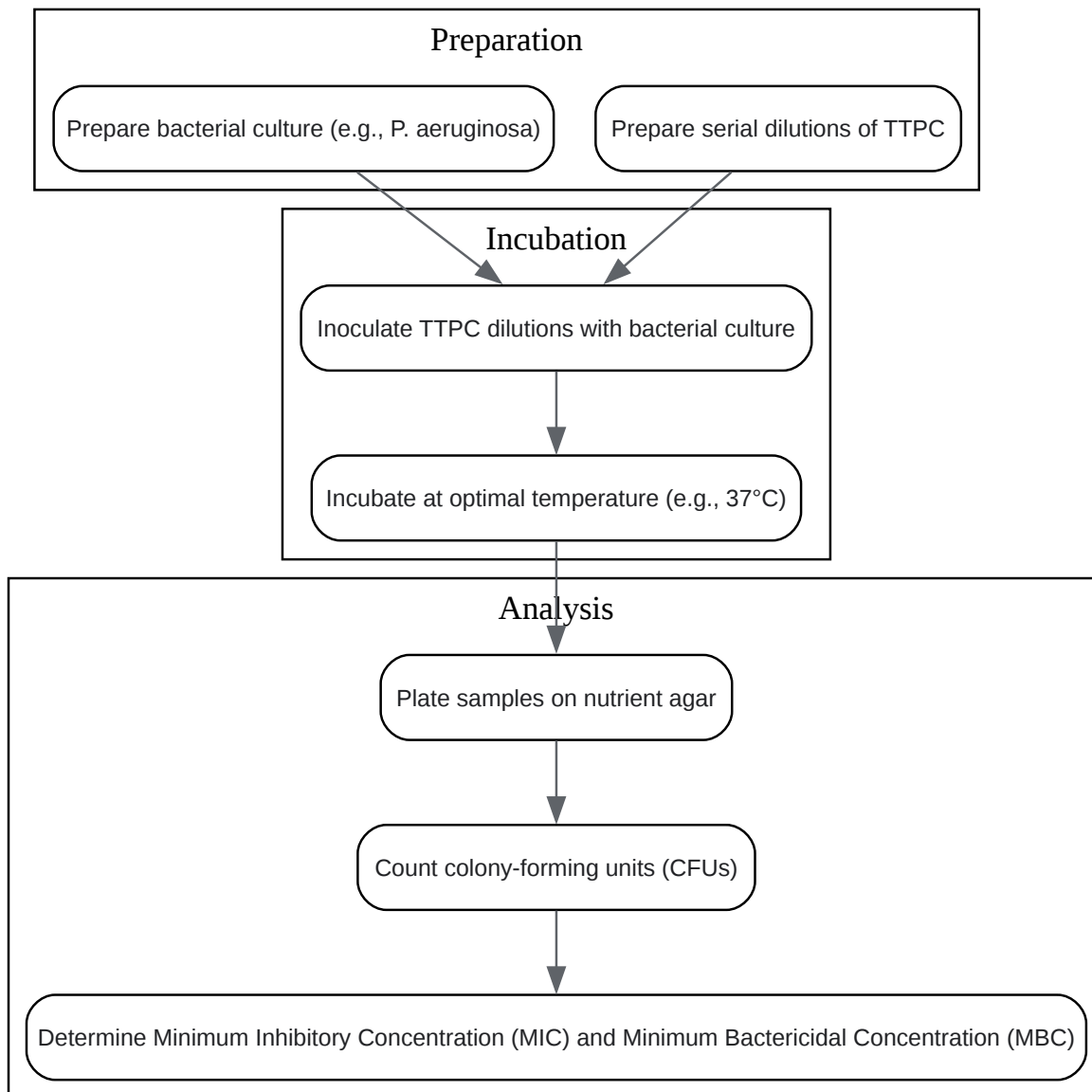
Tributyltetradecylphosphonium chloride is a corrosive substance and requires careful handling.^[1]

- **Human Health Hazards:** It can cause severe skin burns and eye damage.^[1]^[3] Inhalation can be fatal.^[1] It is harmful if swallowed.^[3]
- **Personal Protective Equipment (PPE):** When handling TTPC, it is essential to wear appropriate PPE, including chemical-resistant gloves, safety goggles, and protective clothing.^[17] Work should be conducted in a well-ventilated area.^[17]
- **Environmental Hazards:** TTPC is toxic to aquatic life with long-lasting effects.^[1] It is readily biodegradable and is not expected to bioaccumulate.^[18]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.^[17]

Experimental Protocol: Evaluation of Biocidal Efficacy

To provide a practical context, the following is a generalized protocol for evaluating the biocidal efficacy of TTPC against a target microorganism, such as *Pseudomonas aeruginosa*, a common biofilm-forming bacterium in industrial water systems.



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Caption: Workflow for evaluating the biocidal efficacy of TTPC.

Step-by-Step Methodology:

- Preparation of Bacterial Inoculum: Culture the target bacterium in a suitable liquid medium (e.g., Tryptic Soy Broth) overnight at its optimal growth temperature. Adjust the culture density to a standard concentration (e.g., 10^6 CFU/mL).

- Preparation of TTPC Solutions: Prepare a stock solution of TTPC in sterile deionized water. Perform serial dilutions to obtain a range of concentrations to be tested.
- Exposure: In a multi-well plate or test tubes, add the bacterial inoculum to each TTPC dilution. Include a positive control (bacteria with no TTPC) and a negative control (medium with TTPC but no bacteria).
- Incubation: Incubate the plate or tubes under appropriate conditions (e.g., 37°C for 24 hours).
- Determination of MIC: After incubation, visually inspect the wells for turbidity. The lowest concentration of TTPC that inhibits visible growth is the Minimum Inhibitory Concentration (MIC).
- Determination of MBC: To determine the Minimum Bactericidal Concentration (MBC), take an aliquot from the wells that show no growth and plate it onto a suitable solid medium (e.g., Tryptic Soy Agar). Incubate the plates overnight. The lowest concentration that results in no colony growth on the agar plate is the MBC.

This self-validating system, with its positive and negative controls, ensures that the observed effects are due to the biocidal activity of TTPC and not other factors.

Conclusion

Tributyltetradecylphosphonium chloride is a versatile quaternary phosphonium salt with a well-established role as a high-performance industrial biocide and emerging applications in areas such as enhanced oil recovery. Its unique chemical structure, characterized by a cationic phosphonium head and hydrophobic alkyl chains, underpins its diverse functionalities. For researchers and professionals in drug development and other advanced chemical fields, a thorough understanding of its properties, synthesis, and applications can open up new avenues for innovation. As with any active chemical compound, adherence to strict safety protocols is paramount. This guide has aimed to provide a comprehensive and technically sound overview to serve as a valuable resource for the scientific community.

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